

# Application Notes & Protocols for Utilizing Deltasol® Controllers in Experimental Setups

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## Compound of Interest

Compound Name: Deltasol

Cat. No.: B1594966

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Audience: Researchers, scientists, and drug development professionals.

### Introduction:

**Deltasol®** controllers, primarily designed for solar thermal and heating systems, offer a robust and versatile platform for precise temperature regulation that can be adapted for a variety of laboratory and experimental applications. Their multi-channel sensor inputs, programmable relay outputs, and data logging capabilities make them a cost-effective solution for automating and monitoring temperature-sensitive experiments. These application notes provide detailed protocols for programming and utilizing **Deltasol®** controllers in common research scenarios.

The core of the **Deltasol®** controller's functionality lies in its ability to act on temperature differentials. By strategically placing sensors and programming the controller's switching temperature differences ( $\Delta T$ ), researchers can create sophisticated and automated experimental setups. The controller's VBus® data interface allows for real-time monitoring and data logging, crucial for experimental documentation and analysis.<sup>[1][2][3]</sup>

## Application Note 1: Precise Temperature Control of a Jacketed Reaction Vessel for Chemical Synthesis

This protocol details the use of a **Deltasol®** controller to maintain a stable reaction temperature in a jacketed glass reactor, a common setup in chemical synthesis and process development.

### Experimental Protocol:

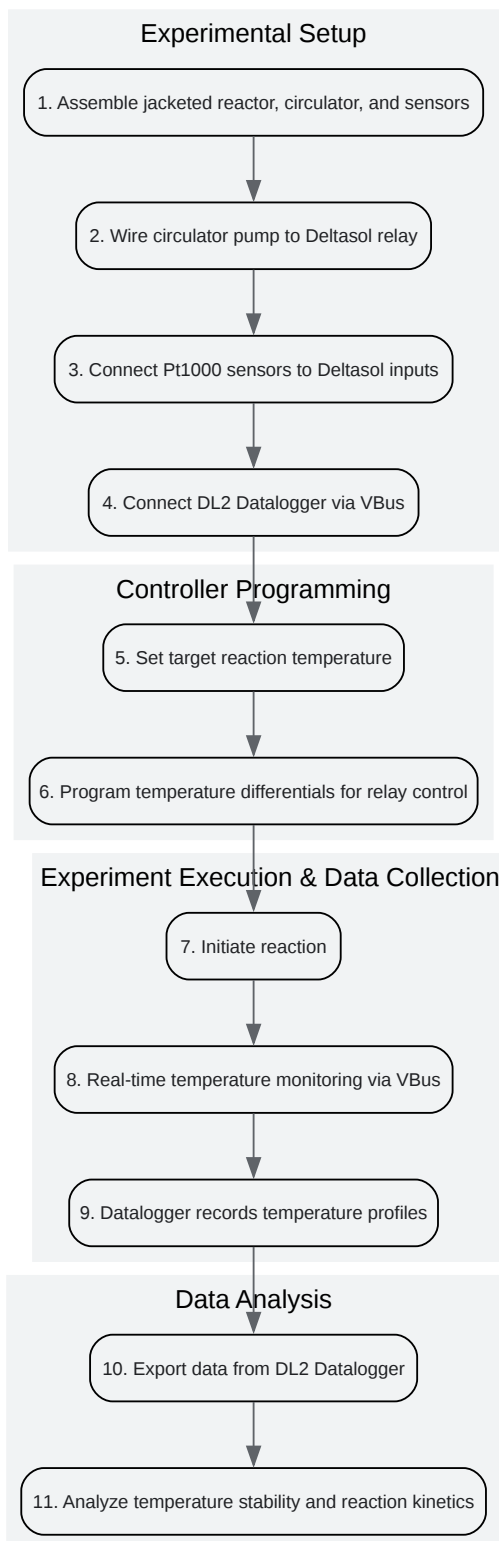
- System Setup:
  - A **Deltasol**® BS Plus controller is used, featuring multiple sensor inputs and relay outputs. [\[1\]](#)
  - A jacketed glass reaction vessel is connected to a heating/cooling circulator. The circulator's pump is wired to a relay output on the **Deltasol**® controller.
  - A Pt1000 temperature sensor (Sensor 1) is placed directly into the reaction mixture to monitor the internal temperature.
  - A second Pt1000 temperature sensor (Sensor 2) is placed in the thermal fluid of the circulator to monitor the jacket temperature.
  - The controller's VBus® port is connected to a DL2 Datalogger for data acquisition. [\[1\]](#)
- Controller Programming:
  - The controller is programmed to operate based on the temperature difference between the internal reaction temperature (Sensor 1) and a user-defined setpoint.
  - The relay connected to the circulator pump is activated when the reaction temperature drops below the setpoint and deactivated when it exceeds the setpoint.
  - A narrow temperature differential (e.g., 1-2°C) is set to ensure precise temperature control.
- Data Logging and Analysis:
  - The DL2 Datalogger records the temperature data from both sensors at user-defined intervals.
  - The logged data can be exported for analysis to verify temperature stability throughout the reaction.

Quantitative Data Summary:

Parameter	Setting	Sensor	Monitored Value
Reaction Temperature Setpoint	80°C	Sensor 1 (Internal)	80°C ± 0.5°C
Jacket Temperature	Variable	Sensor 2 (Jacket)	Fluctuates to maintain internal T
Switching Differential (On)	1.0°C below setpoint	N/A	N/A
Switching Differential (Off)	0.5°C above setpoint	N/A	N/A
Data Logging Interval	1 minute	N/A	N/A

Experimental Workflow Diagram:

## Workflow for Temperature-Controlled Chemical Synthesis



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Caption: Workflow for temperature-controlled synthesis.

## Application Note 2: Automated Thermal Cycling for Drug Stability Studies

This protocol outlines the use of a **Deltasol**® controller to automate thermal cycling, a common requirement in drug stability testing to simulate different environmental conditions.

### Experimental Protocol:

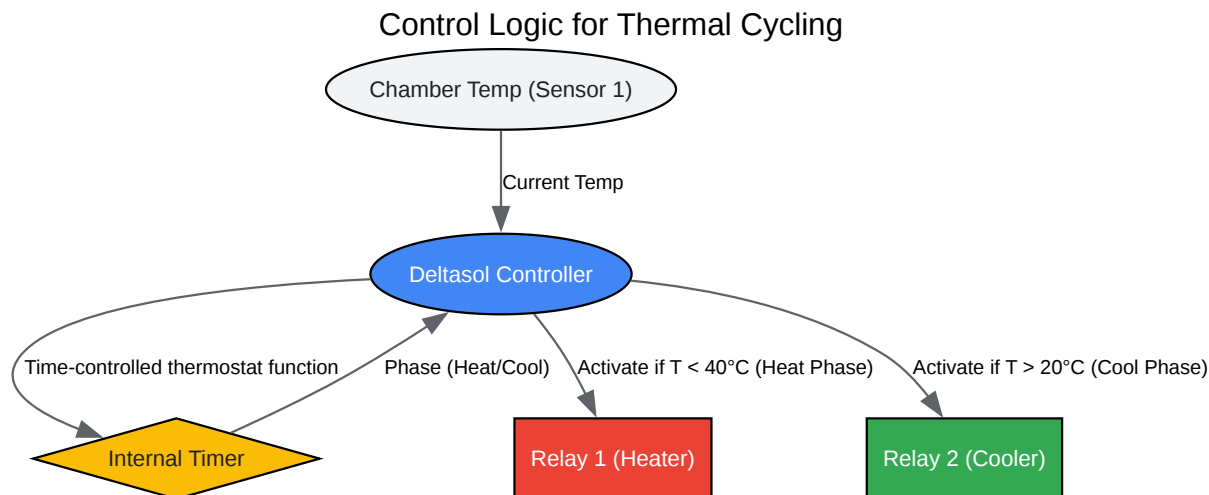
- System Setup:
  - A **Deltasol**® SL controller is utilized for its versatile programming options.[4]
  - A temperature-controlled chamber is equipped with both a heating element and a cooling fan.
  - The heating element is connected to Relay 1 and the cooling fan to Relay 2 of the controller.
  - A Pt1000 sensor (Sensor 1) is placed inside the chamber to monitor the air temperature.
  - Drug samples are placed within the chamber.
  - A VBus® to USB interface adapter connects the controller to a PC for remote monitoring and data logging.[1]
- Controller Programming:
  - The controller's time-controlled thermostat function is used to create a thermal cycling program.
  - Two temperature setpoints are defined: a high temperature (e.g., 40°C) and a low temperature (e.g., 20°C).
  - The controller is programmed to cycle between these setpoints at specified time intervals (e.g., 12 hours at high temperature, 12 hours at low temperature).

- Relay 1 (heating) is activated when the chamber temperature is below the high setpoint during the heating phase.
- Relay 2 (cooling) is activated when the chamber temperature is above the low setpoint during the cooling phase.
- Data Logging and Analysis:
  - The VBus® interface allows for continuous data logging of the chamber temperature on a connected PC.
  - The data is analyzed to ensure the thermal cycling protocol was executed accurately and to correlate any sample degradation with the temperature profiles.

#### Quantitative Data Summary:

Parameter	Setting	Duration	Relay Activated
High Temperature Setpoint	40°C	12 hours	Relay 1 (Heating)
Low Temperature Setpoint	20°C	12 hours	Relay 2 (Cooling)
Temperature Tolerance	± 1°C	N/A	N/A
Data Logging Interval	5 minutes	N/A	N/A

#### Signaling Pathway Diagram:



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Caption: Control logic for automated thermal cycling.

## Application Note 3: Multi-Zone Temperature Monitoring for Bioreactor Arrays

This protocol demonstrates how a **Deltasol**® controller with multiple sensor inputs can be used for cost-effective, simultaneous temperature monitoring of several small-scale bioreactors.

Experimental Protocol:

- System Setup:
  - A **Deltasol**® MX controller is chosen for its high number of sensor inputs.
  - An array of four small-scale bioreactors is placed in a water bath for temperature regulation.
  - A Pt1000 sensor is inserted into each bioreactor (Sensors 1-4) to monitor the individual culture temperatures.

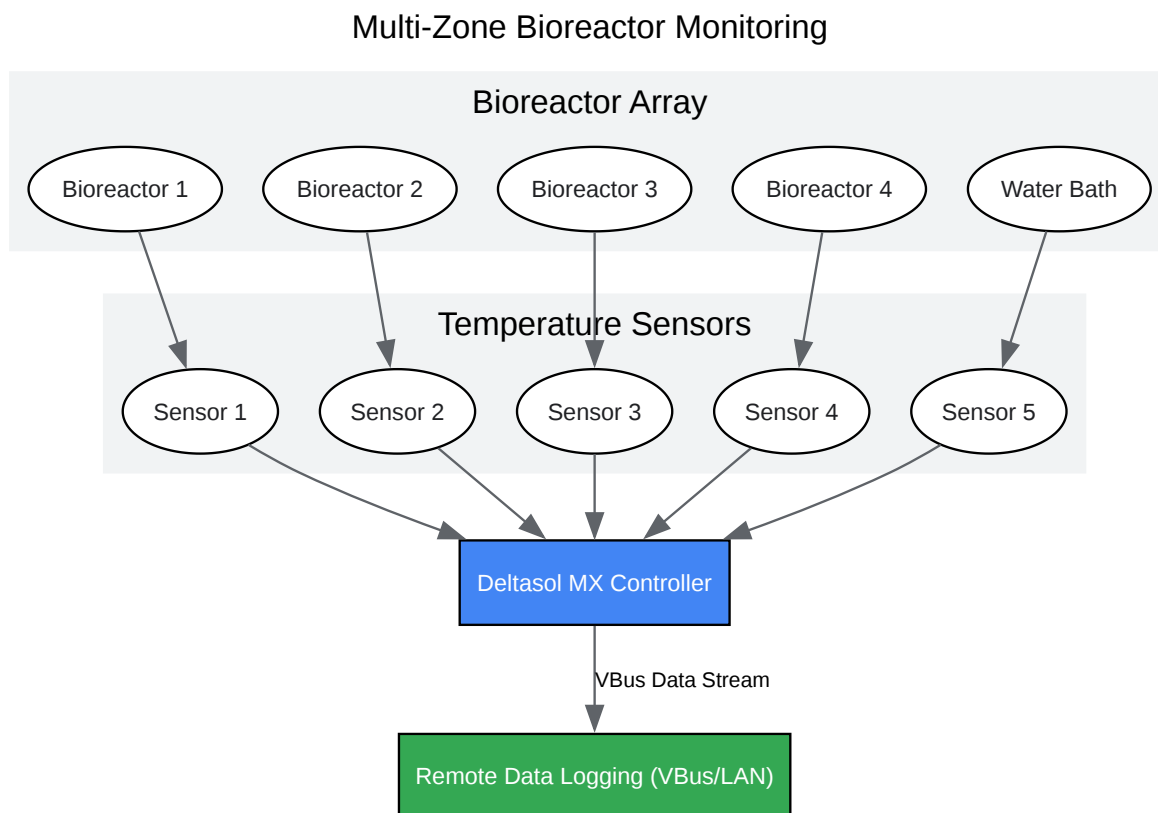
- A fifth Pt1000 sensor (Sensor 5) is placed in the water bath to monitor the external temperature.
- The **Deltasol**® MX is connected to a local network via a VBus®/LAN interface adapter for remote data access.
- Controller Programming:
  - The primary function of the controller in this setup is data acquisition and monitoring, not active control.
  - The controller is programmed to display the temperatures of all five sensors.
  - Alarm functions are set to trigger if the temperature of any bioreactor deviates from a predefined range, indicating a potential issue with the water bath or an exothermic/endothermic biological process.
- Data Logging and Analysis:
  - The VBus®/LAN interface allows for real-time streaming of temperature data from all sensors to a central computer.
  - This data can be logged and analyzed to compare the temperature profiles of the different bioreactor cultures and to ensure consistent experimental conditions.

#### Quantitative Data Summary:

Sensor	Location	Target Temperature Range	Alarm Trigger
Sensor 1	Bioreactor 1	37°C ± 0.5°C	> 38°C or < 36°C
Sensor 2	Bioreactor 2	37°C ± 0.5°C	> 38°C or < 36°C
Sensor 3	Bioreactor 3	37°C ± 0.5°C	> 38°C or < 36°C
Sensor 4	Bioreactor 4	37°C ± 0.5°C	> 38°C or < 36°C
Sensor 5	Water Bath	37°C	N/A



Logical Relationship Diagram:



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Caption: Logical diagram of multi-zone monitoring.

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## References

- 1. resol.de [resol.de]
- 2. resol.de [resol.de]

- 3. resol.de [resol.de]
- 4. A Guide to Industrial Temperature Controllers | RS Australia [au.rs-online.com]
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